

Application Notes and Protocols for 4-(3-Bromophenyl)piperidine

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)piperidine

Cat. No.: B1342875

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling, storage, and use of **4-(3-Bromophenyl)piperidine** in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the compound.

Section 1: Physical and Chemical Properties

4-(3-Bromophenyl)piperidine is a heterocyclic amine. A summary of its key chemical identifiers is provided below.

Property	Value
CAS Number	769944-72-1 [1]
Molecular Formula	C ₁₁ H ₁₄ BrN [1]
Molecular Weight	240.14 g/mol [1]
Appearance	Typically a solid

Section 2: Hazard Identification and Safety Precautions

4-(3-Bromophenyl)piperidine is classified as a hazardous substance. The primary hazards are summarized in the table below, along with the corresponding precautionary statements.

Hazard Classification	Precautionary Statement Codes
Skin Irritation (Category 2)	P264, P280, P302+P352, P332+P313, P362+P364[2]
Serious Eye Irritation (Category 2)	P280, P305+P351+P338, P337+P313[2]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	P261, P271, P304+P340, P319, P403+P233, P405[3]
Acute Toxicity (Oral, Category 4)	P264, P270, P301+P317, P330[3]

General Safety Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and skin thoroughly after handling.[2][3]
- Do not eat, drink, or smoke when using this product.[3]

Section 3: Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-(3-Bromophenyl)piperidine**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), flame-retardant antistatic protective clothing.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if inhalation risk exists.

Section 4: Handling and Storage Protocol

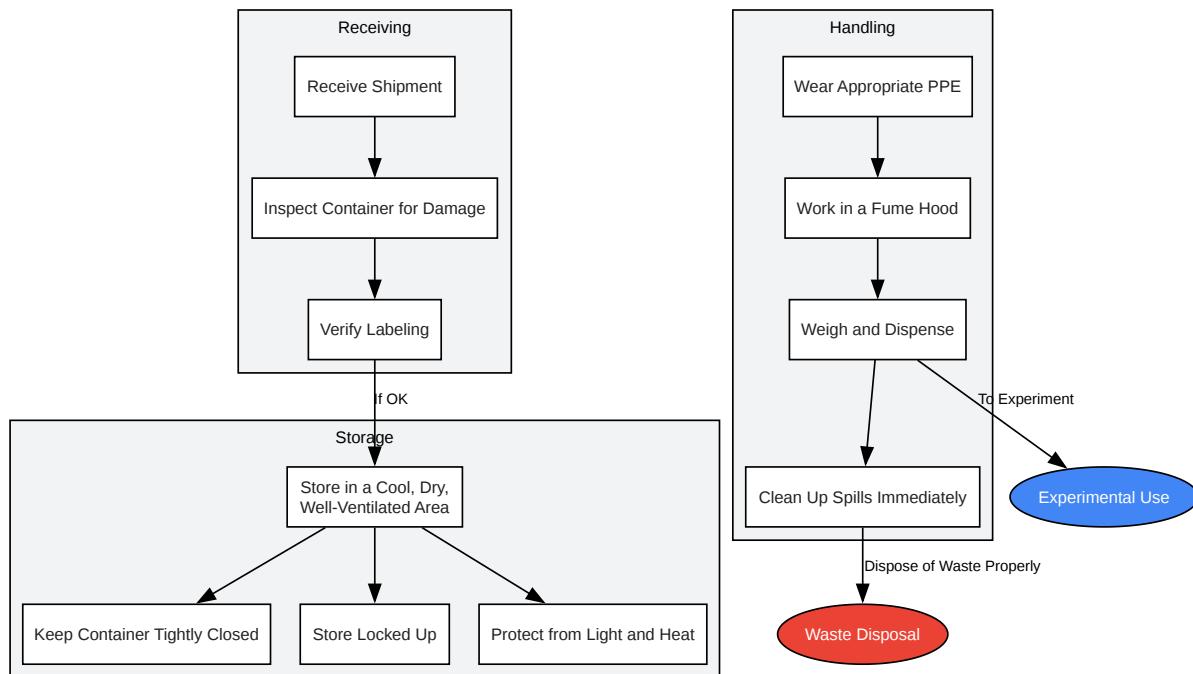
Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Ensure the Safety Data Sheet (SDS) is accessible.

Storage

- Storage Temperature: Store in a cool, well-ventilated place.^[4] While some suppliers suggest room temperature, others recommend 4°C.^[5] For long-term storage, refrigeration at 4°C in a dark place is advisable to ensure stability.
- Container: Keep the container tightly closed in a dry place.^[4] An amber glass bottle is a suitable container.
- Security: Store in a locked-up area accessible only to authorized personnel.^[6]
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.

The following diagram illustrates the general workflow for handling and storage:

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Caption: Workflow for Handling and Storage of **4-(3-Bromophenyl)piperidine**.

Section 5: Accidental Release and First Aid Measures

Accidental Release

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.^[4]

- Wear appropriate PPE as described in Section 3.
- Cover the spill with a non-flammable absorbent material such as sand or diatomaceous earth.^[4]
- Collect the absorbed material into a closed container for disposal.^[4]
- Wash the spill area thoroughly.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.^{[1][3]}
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.^{[1][3]} If skin irritation occurs, get medical help.^[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.^[7]

Section 6: Experimental Protocol - Example Suzuki Coupling Reaction

This protocol provides a representative example of how **4-(3-Bromophenyl)piperidine** can be used as a reactant in a Suzuki coupling reaction, a common C-C bond-forming reaction in drug development.

Materials

- **4-(3-Bromophenyl)piperidine**
- Arylboronic acid (e.g., Phenylboronic acid)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)

- Base (e.g., K_2CO_3)
- Solvent (e.g., Toluene/Water mixture)
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Nitrogen or Argon gas supply

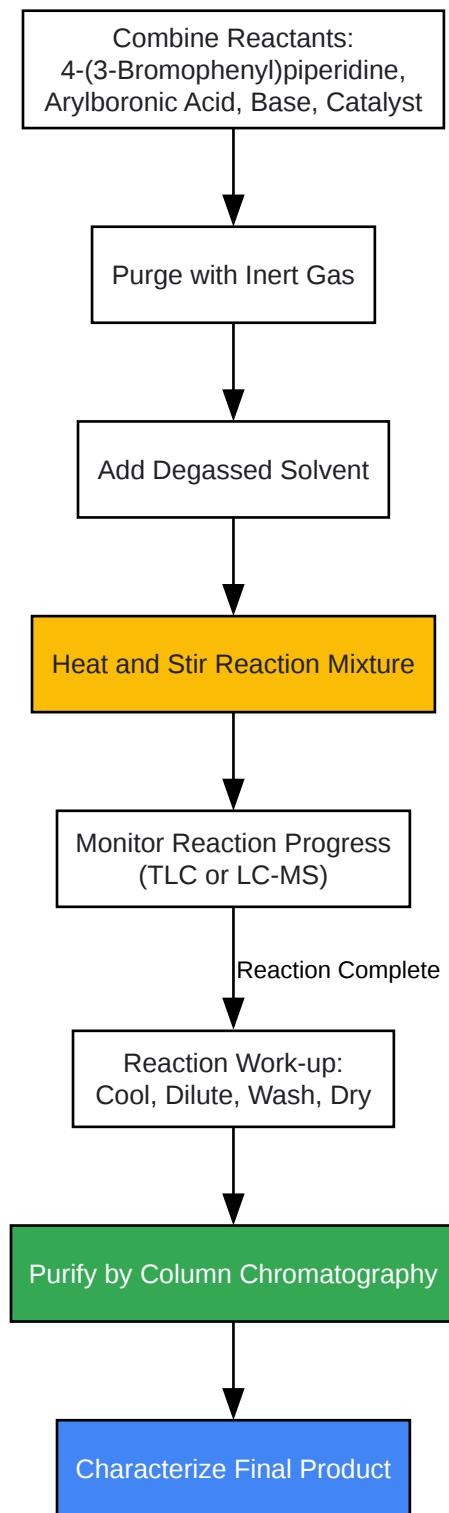
Procedure

- Reaction Setup:
 - To a dry round-bottom flask, add **4-(3-Bromophenyl)piperidine** (1 equivalent), the arylboronic acid (1.2 equivalents), and the base (2 equivalents).
 - Add the palladium catalyst (0.05 equivalents).
 - Seal the flask with a septum and purge with an inert gas (Nitrogen or Argon) for 10-15 minutes.
- Solvent Addition:
 - Add the degassed solvent mixture (e.g., Toluene/Water 4:1) via syringe.
- Reaction:
 - Heat the reaction mixture to the desired temperature (e.g., 90°C) with vigorous stirring.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Work-up:

- Once the reaction is complete, cool the mixture to room temperature.
- Dilute with an organic solvent (e.g., Ethyl Acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification:
 - Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.

The following diagram illustrates the workflow for this example experimental protocol:



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Caption: Example Experimental Workflow for a Suzuki Coupling Reaction.

Section 7: Disposal Considerations

Dispose of **4-(3-Bromophenyl)piperidine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.^[3] Do not allow the product to enter drains.^[2]

Disclaimer: This document is intended as a guide and does not purport to be all-inclusive. It is the responsibility of the user to conduct a thorough risk assessment before use. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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